

how to prepare AC-55541 stock solutions correctly

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-55541

Cat. No.: B10762386

[Get Quote](#)

AC-55541 Stock Solution Technical Support Center

This technical support guide provides detailed instructions and troubleshooting advice for the correct preparation of **AC-55541** stock solutions for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **AC-55541**?

A1: The recommended solvent for preparing stock solutions of **AC-55541** is dimethyl sulfoxide (DMSO).^{[1][2][3][4]}

Q2: What is the maximum concentration to which I can dissolve **AC-55541** in DMSO?

A2: **AC-55541** is soluble in DMSO up to 50 mM.^{[1][2]} Other sources have reported solubilities of 10 mg/mL and ≥ 51 mg/mL in DMSO.^{[3][5]} It is important to note that the batch-specific molecular weight may vary slightly, which can affect the final concentration.

Q3: How should I store the solid **AC-55541** compound and its stock solution?

A3: Solid **AC-55541** should be stored at -20°C under desiccating and dark conditions.^{[1][2]} Prepared stock solutions in DMSO should be stored at -20°C for up to one year or at -80°C for up to two years.^[5]

Q4: Can I use other solvents to dissolve **AC-55541**?

A4: While DMSO is the primary recommended solvent, **AC-55541** has also been reported to be soluble in DMF at a concentration of 15 mg/mL.^[3] For aqueous buffers, it has very limited solubility; for instance, in a DMF:PBS (pH 7.2) (1:8) mixture, the solubility is only 0.11 mg/mL.^[3] It is highly recommended to prepare the primary stock solution in DMSO.

Quantitative Data Summary

Parameter	Value	Source(s)
Molecular Weight	~518.36 g/mol	^[1] ^[4]
Purity	≥97%	^[1]
Solubility in DMSO	Up to 50 mM	^[1] ^[2]
10 mg/mL	^[3]	
≥ 51 mg/mL	^[5]	
Solubility in DMF	15 mg/mL	^[3]
Solubility in DMF:PBS (pH 7.2) (1:8)	0.11 mg/mL	^[3]
Storage of Solid Compound	-20°C	^[1] ^[2]
Storage of Stock Solution	-20°C (1 year) or -80°C (2 years)	^[5]

Experimental Protocol: Preparation of a 10 mM **AC-55541** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AC-55541** in DMSO.

Materials:

- **AC-55541** solid compound
- Anhydrous/molecular biology grade DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

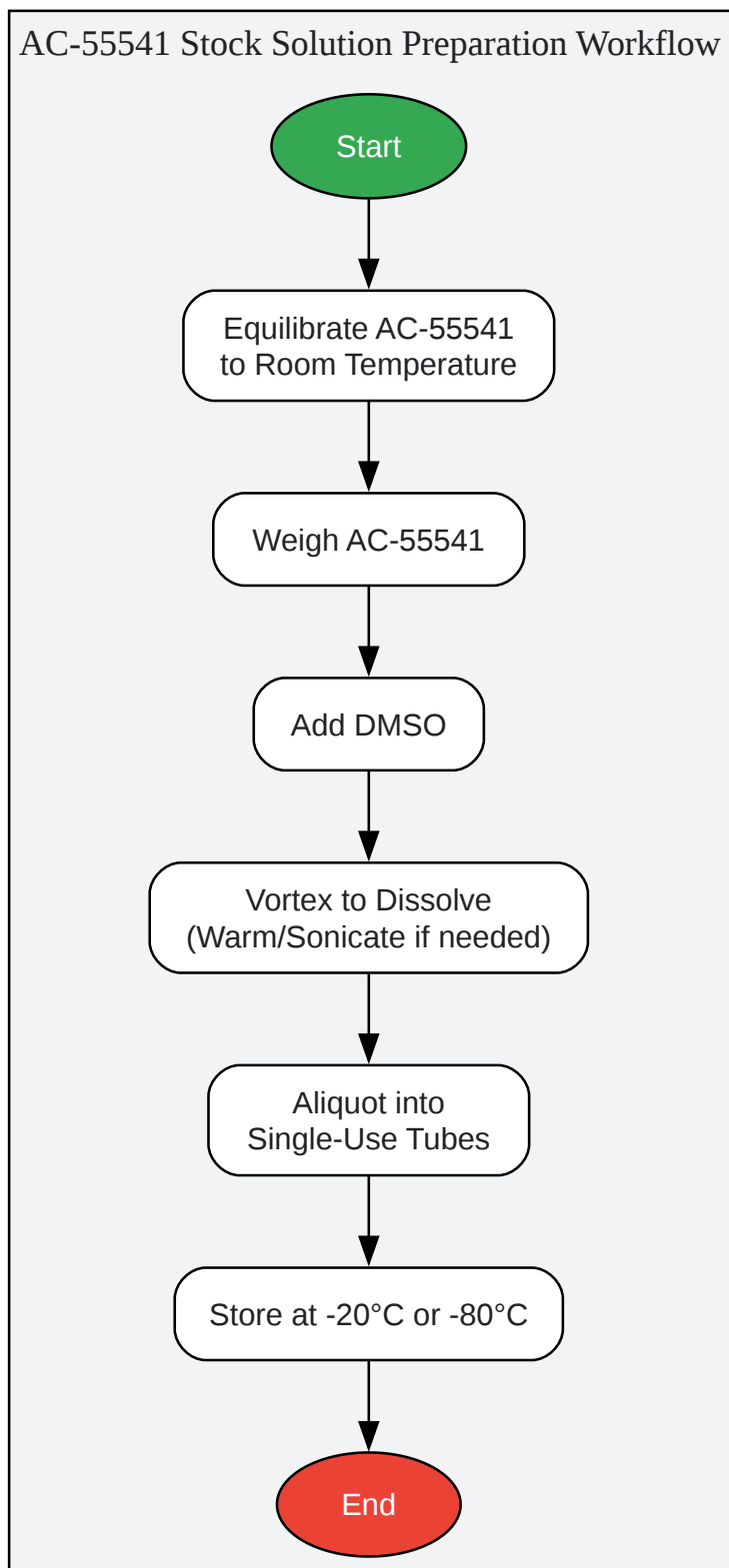
Procedure:

- **Equilibrate AC-55541:** Allow the vial of solid **AC-55541** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weigh the Compound:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **AC-55541**. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.18 mg of **AC-55541** (based on a molecular weight of 518.36 g/mol).
- **Add Solvent:** Add the calculated volume of DMSO to the tube containing the **AC-55541**. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Close the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can aid in dissolution if necessary.^[4]
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Troubleshooting Guide

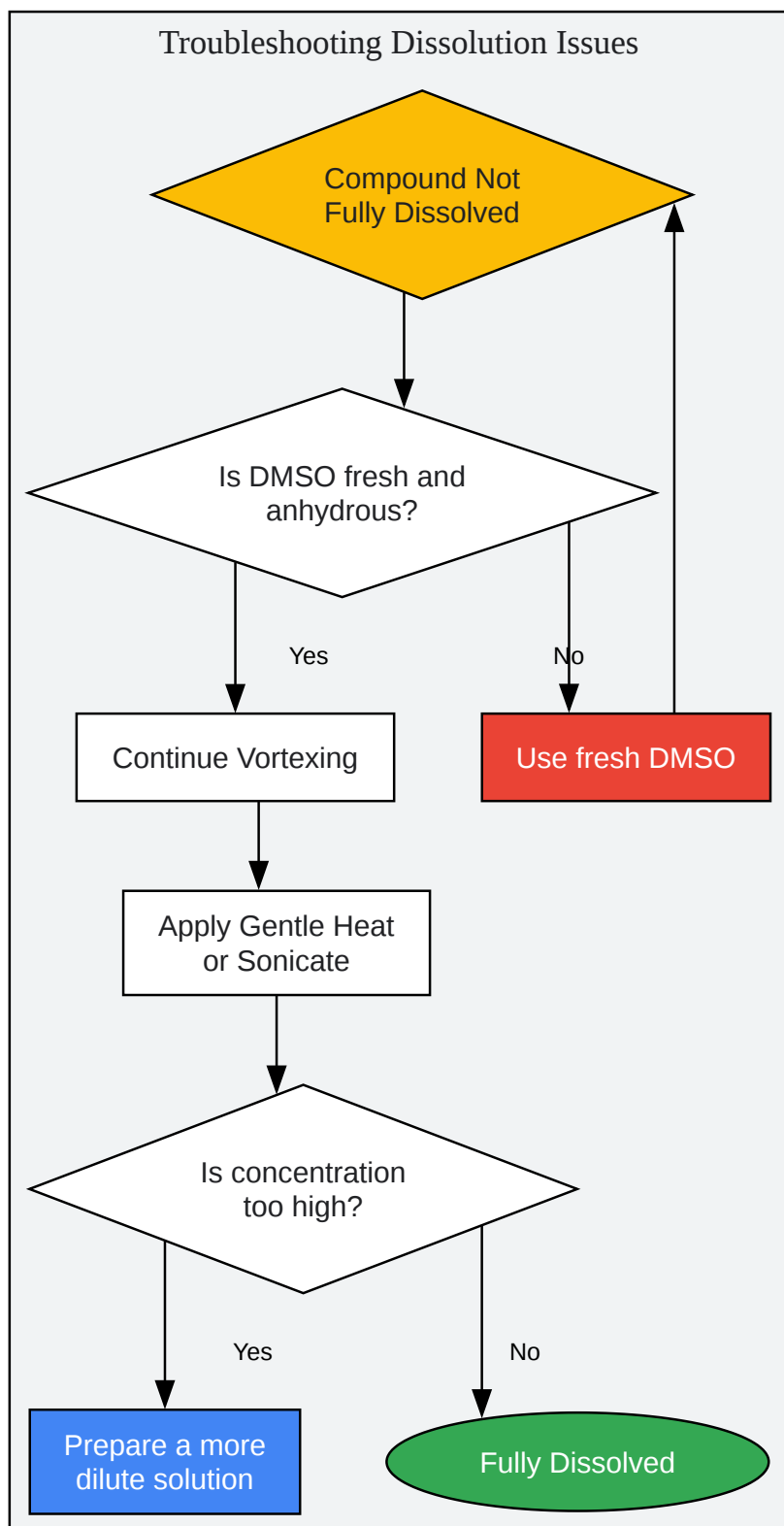
Issue	Possible Cause	Recommended Solution
AC-55541 does not dissolve completely.	Insufficient solvent volume.	Add a small amount of additional DMSO and continue to vortex.
Low-quality DMSO.	Use fresh, anhydrous/molecular biology grade DMSO. Hygroscopic DMSO can significantly impact solubility. [5]	
Insufficient mixing.	Continue to vortex. Gentle warming or sonication may be applied.	
Precipitate forms in the stock solution upon storage.	Supersaturated solution.	The concentration may be too high. Try preparing a slightly more dilute stock solution.
Freeze-thaw cycles.	Ensure the stock solution is aliquoted into single-use volumes to minimize freeze-thaw cycles.	
Improper storage.	Store at the recommended temperature (-20°C or -80°C) in a tightly sealed container.	
Inconsistent experimental results.	Inaccurate concentration of the stock solution.	Verify the calculations for preparing the stock solution. Ensure the analytical balance and pipettes are properly calibrated. Use the batch-specific molecular weight if available.
Degradation of the compound.	Avoid repeated freeze-thaw cycles and prolonged exposure to light. Use a fresh aliquot for each experiment.	

Visual Guides



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **AC-55541** stock solution.



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting **AC-55541** dissolution problems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. AC 55541, protease-activated receptor 2 (PAR2) agonist (CAS 916170-19-9) | Abcam [abcam.com]
- 3. caymanchem.com [caymanchem.com]
- 4. AC-55541 | Proteasome | Protease-activated Receptor | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [how to prepare AC-55541 stock solutions correctly]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10762386#how-to-prepare-ac-55541-stock-solutions-correctly]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com